

Diethylammonium Bromide: A Comprehensive Technical Guide to Thermal Stability and Decomposition

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Compound of Interest

Compound Name: Diethylammonium bromide

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Introduction

Diethylammonium bromide (DEAB), a simple dialkylammonium halide, finds applications in various chemical syntheses and is a subject of interest in the study of ionic liquids and organic salts. Understanding its thermal stability and decomposition pathways is crucial for its safe handling, storage, and application in thermally sensitive processes. This technical guide provides an in-depth analysis of the thermal behavior of **diethylammonium bromide**, drawing upon analogous data from structurally similar compounds to elucidate its expected properties.

Physicochemical Properties

A summary of the key physicochemical properties of **diethylammonium bromide** is presented in Table 1.

Table 1: Physicochemical Properties of **Diethylammonium Bromide**

| Property | Value | Reference |
|------------------|---------------------------------------|-----------|
| Chemical Formula | C ₄ H ₁₂ BrN | |
| Molecular Weight | 154.05 g/mol | |
| Appearance | White to off-white crystalline powder | |
| Melting Point | 218-220 °C | [1] |
| Solubility | Soluble in water | |

Thermal Stability and Decomposition Analysis

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **diethylammonium bromide** are not extensively available in the public domain, valuable insights can be gained from the thermal analysis of homologous secondary dialkylammonium chlorides. Research on di-n-propylammonium, di-iso-propylammonium, di-n-butylammonium, and di-iso-butylammonium chlorides reveals a consistent pattern of thermal decomposition that can be extrapolated to **diethylammonium bromide**.^[2]

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis of analogous secondary dialkylammonium chlorides shows a single, well-defined mass loss step corresponding to the complete decomposition of the salt.^[2] This suggests that **diethylammonium bromide** is also expected to decompose in a single stage. The thermal stability of these salts is influenced by the nature of the alkyl group.^[2]

Table 2: Analogous TGA Data for Secondary Dialkylammonium Chlorides

| Compound | Onset of Decomposition (°C) | Peak Decomposition Temperature (°C) (DTG) | Mass Loss (%) |
|--------------------------------|-----------------------------|---|---------------|
| Di-iso-butylammonium chloride | ~200 | 259.2 | ~100 |
| Di-iso-propylammonium chloride | ~220 | 266.9 | ~100 |
| Di-n-propylammonium chloride | ~240 | 281.6 | ~100 |
| Di-n-butylammonium chloride | ~260 | Not Reported | ~100 |

Data adapted from de Souza et al., J Therm Anal Calorim, 2007.[2]

Based on this analogous data, the thermal decomposition of **diethylammonium bromide** is anticipated to occur in a single step, likely commencing at temperatures above 200 °C.

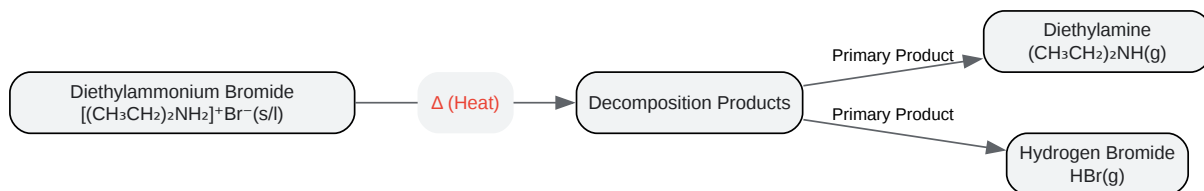
Differential Scanning Calorimetry (DSC)

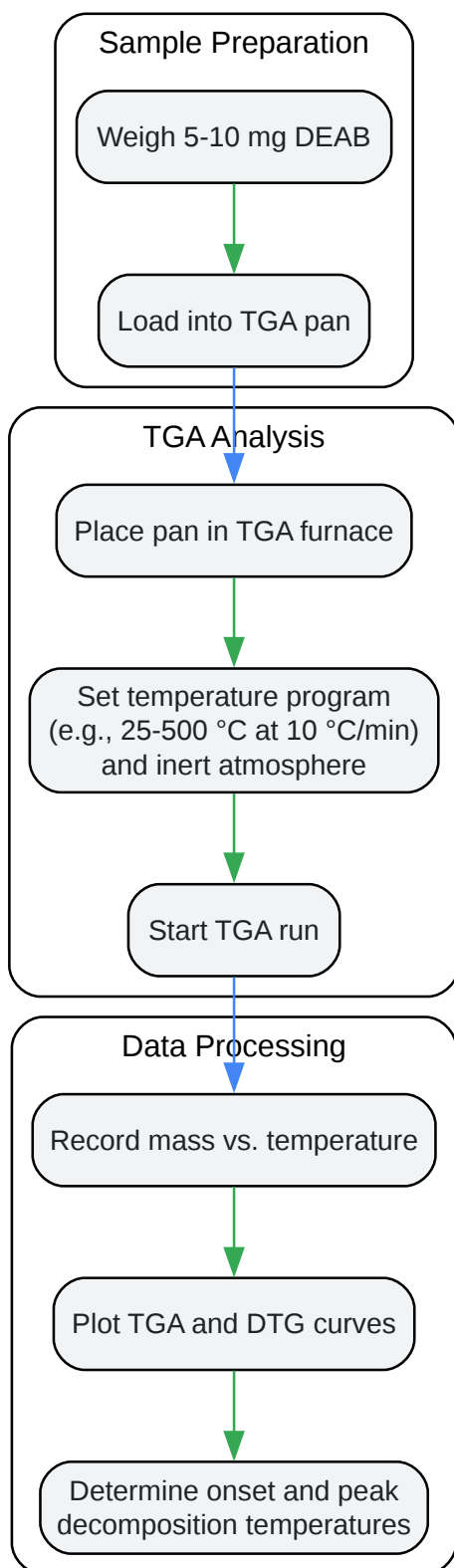
Differential scanning calorimetry of similar dialkylammonium chlorides reveals endothermic events associated with melting, followed by decomposition. For instance, di-n-propylammonium chloride shows a melting endotherm at 217 °C, immediately preceding its decomposition.[2]

Given that the melting point of **diethylammonium bromide** is reported to be in the range of 218-220 °C, it is expected that its decomposition will initiate in the molten state.

Decomposition Pathway

For secondary ammonium halides, the primary thermal decomposition mechanism is believed to be a thermal dehydrohalogenation reaction. This process involves the transfer of the acidic proton from the ammonium nitrogen to the halide anion, leading to the formation of the free secondary amine (diethylamine) and the corresponding hydrogen halide (hydrogen bromide) in the gas phase.





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References

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